

Solubility of C.I. Pigment Red 52:1 in organic solvents

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Compound of Interest

Compound Name: C.I. Pigment Red 52:1

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An In-depth Technical Guide to the Solubility of **C.I. Pigment Red 52:1** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Pigment Red 52:1 (C.I. 15860:1; CAS 17852-99-2) is a monoazo calcium lake pigment widely utilized in printing inks and industrial coatings.^{[1][2]} Its performance and application are intrinsically linked to its interactions with organic solvents. This guide provides a comprehensive overview of the solubility and resistance of **C.I. Pigment Red 52:1** in various organic solvents, based on available technical data. While precise quantitative solubility data is not widely published, this document consolidates qualitative assessments of its solvent fastness and outlines standard experimental protocols for determining pigment solubility.

Chemical and Physical Properties

C.I. Pigment Red 52:1 is characterized by the presence of a single azo group (-N=N-) in its molecular structure.^[1] It is produced by the diazotization of 2-amino-5-chloro-4-methylbenzenesulfonic acid, followed by coupling with 3-hydroxy-2-naphthoic acid, and subsequent conversion into a calcium salt.^[3] This laking process renders the pigment largely insoluble in water and many organic solvents, a crucial characteristic for its use in various applications.^[2]

Solubility and Solvent Resistance

The interaction of **C.I. Pigment Red 52:1** with organic solvents is typically described in terms of its "resistance" or "fastness," which indicates its ability to withstand dissolution or "bleeding" when in contact with a solvent. Quantitative solubility values (e.g., in g/100 mL) are not commonly reported in publicly available technical literature for this specific pigment. However, several sources provide qualitative data on its performance in various solvents, often rated on a scale of 1 to 5, where 5 indicates excellent resistance and 1 indicates poor resistance.

Data Presentation: Solvent Fastness of C.I. Pigment Red 52:1

The following table summarizes the solvent resistance of **C.I. Pigment Red 52:1** as reported in various technical data sheets. It is important to note that the exact test methods and rating scales may vary between manufacturers.

Organic Solvent	Chemical Class	Resistance/Fastness Rating
Xylene	Aromatic Hydrocarbon	Good[4]
Ethanol	Alcohol	Good[4], Not Soluble[3]
Ethyl Acetate	Ester	Good[4]
White Spirit	Aliphatic Hydrocarbon	Good[4]
Butyl Acetate	Ester	4 (Good)
Benzene	Aromatic Hydrocarbon	4 (Good)
Ketones (general)	Ketone	4 (Good)

Note: The numerical ratings are based on a 1-5 scale, where 5 is excellent.

Experimental Protocols for Determining Pigment Solubility and Bleeding

For researchers and professionals requiring precise solubility data, standardized experimental methods must be employed. The following protocols are based on established industry standards for evaluating the solvent resistance and bleeding characteristics of pigments.

ASTM D279: Standard Test Methods for Bleeding of Pigments

This standard provides two primary methods for assessing the bleeding characteristics of dry pigments.

This method is a rapid test to determine the amount of color extracted when a pigment is in direct contact with a solvent.

Methodology:

- **Sample Preparation:** Accurately weigh 0.50 g of **C.I. Pigment Red 52:1** into a test tube or vial.
- **Solvent Addition:** Add 20 mL of the desired organic solvent (e.g., toluene is the standard, but others can be used by agreement).
- **Agitation and Incubation:** Stopper the container and shake vigorously for 10 seconds. Allow the mixture to stand for 15 minutes. Repeat the 10-second shake and let it stand for an additional 45 minutes.
- **Filtration:** Filter the mixture through a filter paper (e.g., Whatman No. 44) with a bed of a non-bleeding filter aid like Blanc Fixe.
- **Observation:** Observe the filtrate for any coloration. The degree of bleeding is assessed visually against a standard or on a 1-5 scale (5 = no bleeding, 1 = severe bleeding).

This method evaluates the migration of the pigment from a base coat into a subsequently applied white topcoat. It provides a more practical assessment of bleed resistance in a coating system.

Methodology:

- **Base Coat Preparation:** Prepare a colored coating using **C.I. Pigment Red 52:1** in a suitable vehicle.

- Application of Base Coat: Apply the colored coating to one half of a test panel and allow it to dry completely.
- Application of Top Coat: Apply a white finish over the entire panel, covering both the colored base coat and the uncoated portion.
- Drying and Observation: Allow the topcoat to dry completely.
- Evaluation: Visually assess the white topcoat for any discoloration or color migration from the red base coat. The degree of bleeding is rated on a 1-5 scale.

Quantitative Solubility Determination

To obtain precise solubility data (e.g., g/L), a gravimetric or spectrophotometric method can be employed.

Methodology:

- Sample Preparation: Prepare a saturated solution of **C.I. Pigment Red 52:1** in the chosen organic solvent at a specified temperature (e.g., 25°C). This can be achieved by adding an excess of the pigment to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation: Separate the undissolved pigment from the saturated solution using centrifugation followed by fine filtration (e.g., using a 0.2 µm syringe filter).
- Quantification (Gravimetric Method): a. Accurately measure a known volume of the clear, saturated filtrate into a pre-weighed, dry container. b. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dissolved pigment is obtained. c. Calculate the solubility in g/L or other desired units.
- Quantification (Spectrophotometric Method): a. If the pigment has a known molar absorptivity in the solvent, the concentration of the saturated solution can be determined using UV-Vis spectrophotometry and the Beer-Lambert law. b. This requires the preparation of a calibration curve with solutions of known concentrations.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for evaluating the solubility and resistance of a pigment in an organic solvent.

Caption: Workflow for Pigment-Solvent Interaction Assessment.

Conclusion

C.I. Pigment Red 52:1 exhibits good to excellent resistance to a range of common organic solvents, a property that is fundamental to its utility in inks and coatings. While quantitative solubility data remains scarce in public literature, standardized testing protocols such as ASTM D279 provide a robust framework for researchers and professionals to evaluate its performance for specific applications. The choice of solvent and the intended application will ultimately dictate the suitability of this pigment, and empirical testing is highly recommended to ensure desired performance characteristics are met.

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